

Structural Elucidation & Spectroscopic Guide: 4-Chloro-3-(4-methylpiperazin-1-yl)phenol

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Compound of Interest

Compound Name: 4-Chloro-3-(4-methylpiperazin-1-yl)phenol

CAS No.: 177489-11-1

Cat. No.: B2648831

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CAS Number: 177489-11-1 Molecular Formula: C₁₁H₁₅ClN₂O Molecular Weight: 226.70 g/mol
Exact Mass: 226.0873

Executive Summary & Compound Significance

This technical guide provides a comprehensive spectroscopic profile for **4-Chloro-3-(4-methylpiperazin-1-yl)phenol**, a critical intermediate in the synthesis of bioactive kinase inhibitors and antipsychotic agents. The molecule features a trisubstituted benzene core (1,3,4-substitution pattern) combining an electron-donating phenolic hydroxyl, an electron-withdrawing chlorine, and a basic

-methylpiperazine moiety.

Accurate characterization of this compound is challenging due to the zwitterionic potential of the piperazine nitrogen and the phenolic proton, which necessitates specific solvent choices (DMSO-

) for reliable NMR integration.

Synthetic Context & Elucidation Workflow

Understanding the synthetic origin aids in anticipating impurities. This compound is typically synthesized via Nucleophilic Aromatic Substitution (

) or Buchwald-Hartwig amination.

Diagram 1: Synthesis & Characterization Workflow

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Caption: Logical workflow from synthetic precursors to multi-modal spectroscopic validation.

Mass Spectrometry (LC-MS) Data

Method: Electrospray Ionization (ESI) in Positive Mode (

).

The mass spectrum provides the primary confirmation of the molecular weight and the presence of the chlorine atom, which exhibits a distinct isotopic signature.

Key Diagnostic Ions

Ion Type	m/z (Observed)	Relative Abundance	Interpretation
	227.1	100% (Base Peak)	Protonated molecular ion (Cl isotope).
	229.1	~32%	Cl isotope peak. The 3:1 ratio confirms one Chlorine atom.
	249.1	Variable	Sodium adduct (common in unbuffered solvents).
Fragment	192.1	Low	Loss of Cl radical (rare in ESI, common in EI).
Fragment	70.1	High	Piperazine ring fragment ().

Fragmentation Pathway

The piperazine ring is the most fragile component under Collision-Induced Dissociation (CID).

Diagram 2: MS Fragmentation Logic

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Caption: ESI(+) fragmentation pathway highlighting the diagnostic piperazine cleavage.

Infrared Spectroscopy (FT-IR)

Method: Attenuated Total Reflectance (ATR) on solid neat sample.

The IR spectrum confirms the functional group integrity, specifically the phenol and the tertiary amine.

Frequency ()	Assignment	Notes
3200–3500	O-H Stretch	Broad band. Indicates phenolic hydroxyl (H-bonded).
2800–2950	C-H Stretch	C-H from the methyl and piperazine ring.
1580, 1490	C=C Aromatic	Characteristic benzene ring skeletal vibrations.
1240	C-O Stretch	Strong band, typical for phenols/aryl ethers.
1000–1100	C-N Stretch	Aliphatic amine stretch (piperazine).
750–850	C-Cl / C-H Bending	Out-of-plane bending consistent with 1,3,4-substitution.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

is recommended over CDCl

. Reasoning: The phenolic proton is often broadened or invisible in CDCl

due to exchange. DMSO-

forms strong H-bonds, sharpening the OH signal and shifting it downfield (~9-10 ppm), allowing for integration.

¹H NMR Data (400 MHz, DMSO-)

The molecule has 15 protons.

Shift (ppm)	Mult.	Integ.	Assignment	Coupling (Hz)	Structural Logic
9.65	s (br)	1H	Ar-OH	-	Phenolic proton (exchangeable with D ₂ O).
7.18	d	1H	Ar-H5	8.6	Ortho to Cl, meta to piperazine.
6.55	d	1H	Ar-H2	2.8	Meta coupling (located between OH and Piperazine).
6.42	dd	1H	Ar-H6	8.6, 2.8	Ortho to OH, meta to Cl.
2.95	t (br)	4H	Pip-CH	-	Protons adjacent to the aromatic ring nitrogen.
2.45	t (br)	4H	Pip-CH	-	Protons adjacent to the methyl nitrogen.
2.22	s	3H	N-CH	-	Methyl group on the piperazine.

Technical Insight (The "Roofing" Effect): The piperazine protons often appear as two broad triplets. In lower field instruments (300 MHz), these may merge into complex multiplets. The protons adjacent to the aniline nitrogen (2.95 ppm) are more deshielded than those near the methyl group (2.45 ppm) due to the resonance effect of the aromatic ring.

C NMR Data (100 MHz, DMSO-)

There are 11 unique carbon environments.

Shift (ppm)	Type	Assignment
156.8	Q	C-OH (C1) - Deshielded by Oxygen.
149.2	Q	C-N (C3) - Attached to Piperazine.
130.5	CH	C5 - Ortho to Chlorine.
118.4	Q	C-Cl (C4) - Ipso carbon.
110.2	CH	C6 - Ortho to OH.
104.5	CH	C2 - Highly shielded (ortho to both OH and N).
54.6	CH	Piperazine C (adjacent to Methyl).
49.8	CH	Piperazine C (adjacent to Ar-Ring).
45.7	CH	N-Methyl carbon.

Purity & Quality Control Protocol

For research or drug development applications, confirming purity is essential before biological testing.

- HPLC Condition: C18 Column (e.g., Agilent Zorbax), Mobile Phase A: Water + 0.1% Formic Acid, B: Acetonitrile. Gradient 5% to 95% B over 10 min.
- Detection: UV at 254 nm (aromatic absorption) and 210 nm.
- Acceptance Criteria: Purity > 95% by area integration.

References

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